

# An In-depth Technical Guide to Ethyl 5-(benzyloxy)-1H-indole-2-carboxylate

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## Compound of Interest

Compound Name: Ethyl 5-(benzyloxy)-1H-indole-2-carboxylate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 5-(benzyloxy)-1H-indole-2-carboxylate**, a key intermediate in the synthesis of various pharmacologically active compounds. This document details its chemical identity, physicochemical properties, and its significant role as a building block in the development of novel therapeutics.

## Chemical Identity and Synonyms

The compound with the formal name **Ethyl 5-(benzyloxy)-1H-indole-2-carboxylate** is a heterocyclic organic molecule belonging to the indole class. Its structure features a benzyloxy group at the 5-position and an ethyl carboxylate group at the 2-position of the indole ring.

IUPAC Name: **ethyl 5-(benzyloxy)-1H-indole-2-carboxylate**[\[1\]](#)

Alternatively, it is also referred to as ethyl 5-(phenylmethoxy)-1H-indole-2-carboxylate.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Synonyms: This compound is known by several other names in chemical literature and commercial catalogs:

- 5-BENZYLOXY-2-CARBETHOXYINDOLE[\[5\]](#)[\[6\]](#)
- 5-BENZYLOXYINDOLE-2-CARBOXYLIC ACID ETHYL ESTER[\[2\]](#)[\[5\]](#)

- 5-(PHENYLMETHOXY)-1H-INDOLE-2-CARBOXYLIC ACID ETHYL ESTER[5]
- NSC 30931[4][6]
- 5-BzIO-ICA-OEt[6]
- BUTTPARK 97\57-93[5][6]
- 1H-Indole-2-carboxylic acid, 5-(phenylmethoxy)-, ethyl ester[3][5]

## Physicochemical Properties

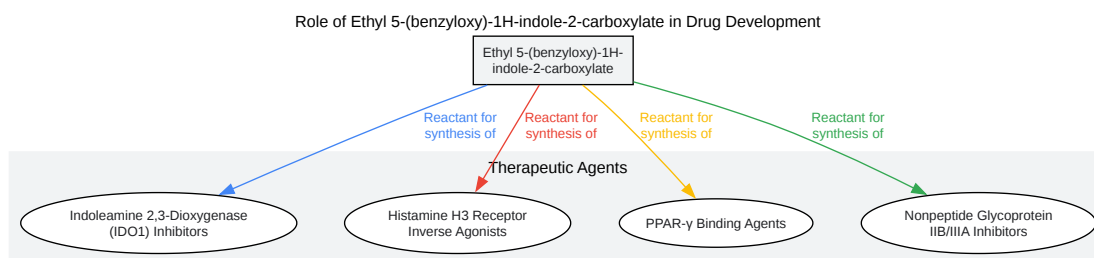
A summary of the key quantitative data for **Ethyl 5-(benzyloxy)-1H-indole-2-carboxylate** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>18</sub> H <sub>17</sub> NO <sub>3</sub>	[1][5][6]
Molecular Weight	295.33 g/mol	[5][6]
CAS Number	37033-95-7	[1][5][6]
Appearance	White to cream or pale pink or yellow to orange to brown crystals or powder	[1]
Melting Point	162-164 °C	[4]
Boiling Point (Predicted)	481.4 ± 30.0 °C at 760 mmHg	[4][5]
Density (Predicted)	1.225 ± 0.06 g/cm <sup>3</sup>	[4][6]
Flash Point	244.9 °C	[4][5]
Storage Temperature	-20°C or 2-8°C, sealed in dry, dark place	[5][6]

## Role in Drug Discovery and Development

**Ethyl 5-(benzyloxy)-1H-indole-2-carboxylate** serves as a crucial starting material and intermediate in the synthesis of a variety of biologically active molecules. Its indole scaffold is a common feature in many natural products and synthetic drugs. This compound is particularly valuable for creating derivatives that act on significant therapeutic targets.

The following diagram illustrates the logical relationship of **Ethyl 5-(benzyloxy)-1H-indole-2-carboxylate** as a precursor to several classes of therapeutic agents.



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#### *Role of **Ethyl 5-(benzyloxy)-1H-indole-2-carboxylate** in Drug Development*

This compound is a reactant for the preparation of:

- Indoleamine 2,3-dioxygenase (IDO1) inhibitors: These are investigated for their potential in cancer immunotherapy by modulating the tumor microenvironment.
- Histamine H3 receptor inverse agonists: These have potential applications in treating neurological and cognitive disorders.
- PPAR-γ binding agents: These are explored for their therapeutic potential in metabolic diseases and osteoporosis.

- Nonpeptide glycoprotein IIB/IIIA inhibitors: These are being studied for their antiplatelet effects in thrombotic diseases.

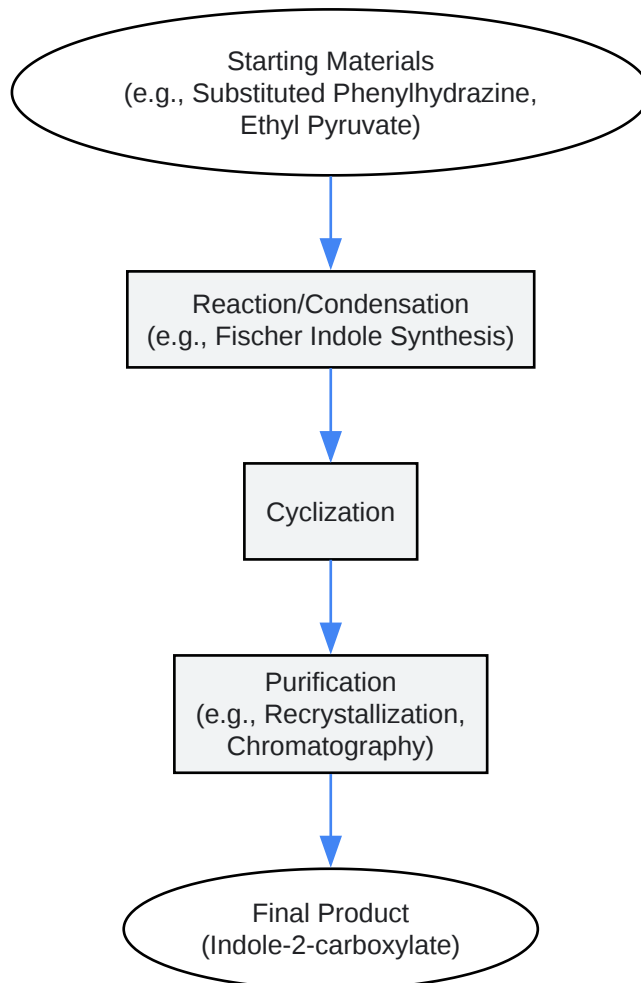
## Experimental Protocols

While a specific, detailed, step-by-step synthesis protocol for **Ethyl 5-(benzyloxy)-1H-indole-2-carboxylate** is not readily available in the public domain, its synthesis would likely follow established methods for indole-2-carboxylate synthesis, such as the Fischer or Reissert indole syntheses, adapted for the specific starting materials.

Below are generalized experimental workflows that are relevant to the synthesis and application of this compound and its derivatives.

The synthesis of indole-2-carboxylates often involves the cyclization of a substituted phenylhydrazine with a pyruvate derivative. A general experimental workflow is depicted below.

## General Workflow for Indole-2-Carboxylate Synthesis

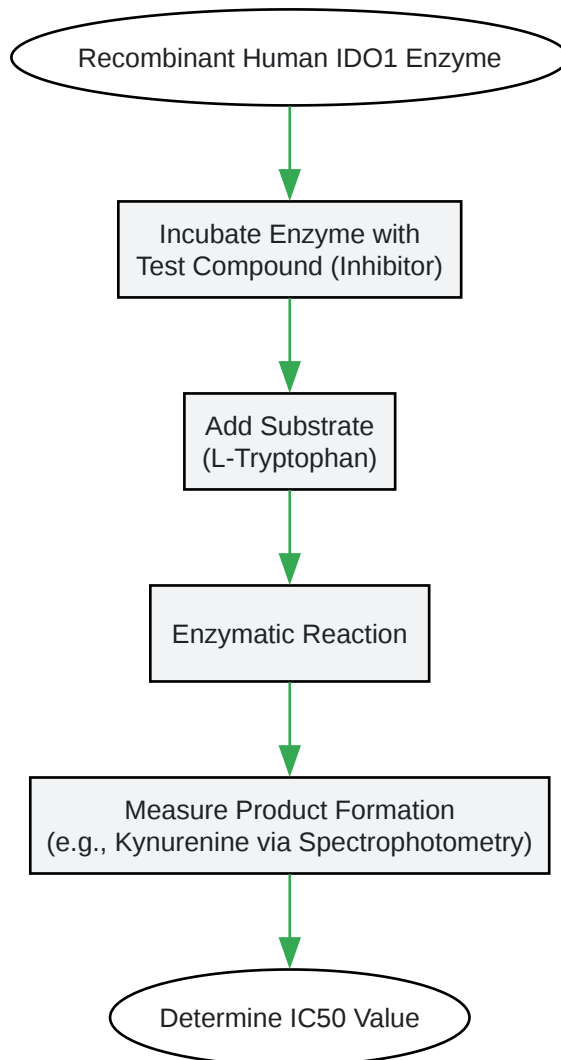


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*General Workflow for Indole-2-Carboxylate Synthesis*

Derivatives of **Ethyl 5-(benzyloxy)-1H-indole-2-carboxylate** are used to develop inhibitors of the enzyme Indoleamine 2,3-dioxygenase (IDO1). A typical in vitro assay to determine the inhibitory activity of these compounds is outlined below.

## Generalized Workflow for IDO1 Inhibition Assay



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*Generalized Workflow for IDO1 Inhibition Assay*

This guide serves as a foundational resource for professionals engaged in the fields of medicinal chemistry, pharmacology, and drug development. The information provided herein is intended to facilitate further research and application of **Ethyl 5-(benzyloxy)-1H-indole-2-carboxylate** in the creation of novel and effective therapeutic agents.

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